

# Safe Disposal of DL-Isocitric Acid Trisodium Salt: A Step-by-Step Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *DL-Isocitric acid trisodium salt*

Cat. No.: *B1658707*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe and compliant work environment. This guide provides detailed procedures for the safe disposal of **DL-Isocitric acid trisodium salt**, a common reagent in various biochemical assays. While generally not classified as a hazardous substance, adherence to proper disposal protocols is essential to maintain laboratory safety and environmental responsibility.<sup>[1][2][3]</sup>

## Immediate Safety Considerations

Before initiating any disposal procedure, ensure that all relevant personnel are familiar with the safety data sheet (SDS) for **DL-Isocitric acid trisodium salt**. The following table summarizes the key safety information and recommended personal protective equipment (PPE) to be used when handling this chemical.

Safety Parameter	Recommendation	Source
Eye Protection	Eyeshields or safety glasses	
Hand Protection	Protective gloves (e.g., nitrile rubber)	<sup>[2]</sup>
Respiratory Protection	Type N95 (US) or type P1 (EN 143) dust masks if nuisance levels of dust are present	<sup>[2][3]</sup>
Skin and Body Protection	Laboratory coat	<sup>[2]</sup>

It is crucial to inspect gloves prior to use and to employ proper glove removal technique to avoid skin contact.[2] After handling, wash and dry hands thoroughly.[2]

## Step-by-Step Disposal Protocol

The disposal of **DL-Isocitric acid trisodium salt** should be conducted in accordance with local, state, and federal regulations. The following protocol provides a general guideline for its safe disposal.

### 1. Small Quantity Disposal (Uncontaminated):

For small quantities of uncontaminated **DL-Isocitric acid trisodium salt**, the primary method of disposal is as non-hazardous solid waste.

- Step 1.1: Preparation: Ensure the **DL-Isocitric acid trisodium salt** is in a solid, dry form.
- Step 1.2: Containment: Place the chemical in a suitable, clearly labeled, and securely sealed container.
- Step 1.3: Disposal: Dispose of the container in the regular laboratory solid waste stream, unless institutional policies require specific waste streams for non-hazardous chemicals.

### 2. Large Quantity or Contaminated Waste Disposal:

For larger quantities or if the **DL-Isocitric acid trisodium salt** is contaminated with other hazardous materials, a more stringent disposal method is required.

- Step 2.1: Consultation: Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on the disposal of chemical waste.
- Step 2.2: Professional Disposal: It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.[3]
- Step 2.3: Packaging: Package the waste in approved, labeled containers as directed by your EHS office or the licensed disposal company.

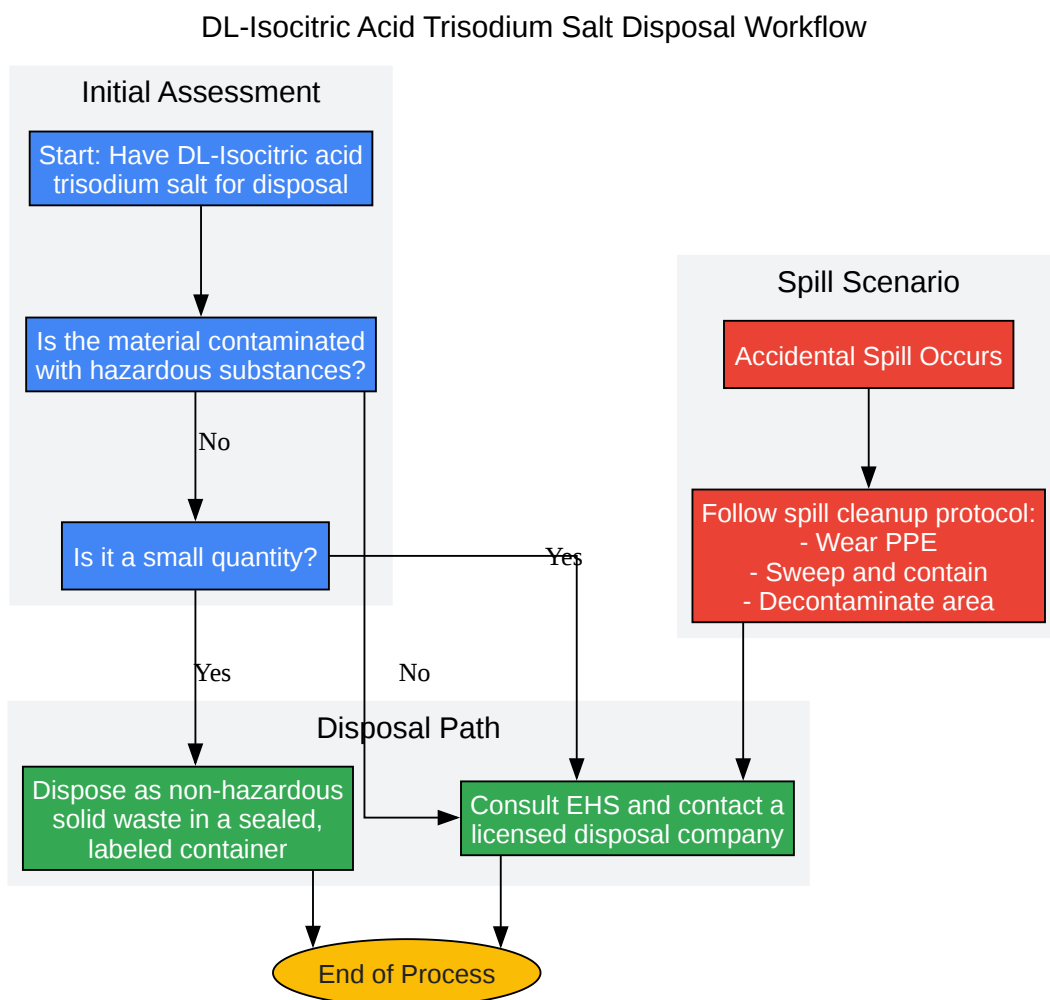
### 3. Accidental Spill Cleanup and Disposal:

In the event of a spill, follow these procedures to minimize exposure and ensure proper cleanup and disposal.

- Step 3.1: Evacuation and Ventilation: If a significant amount of dust is generated, evacuate the immediate area and ensure adequate ventilation.<sup>[1]</sup>
- Step 3.2: Personal Protective Equipment: Wear the appropriate PPE as outlined in the table above.
- Step 3.3: Containment and Cleanup: Carefully sweep up the spilled solid material and place it into a suitable, closed container for disposal.<sup>[3]</sup><sup>[4]</sup> Avoid generating dust.<sup>[3]</sup><sup>[4]</sup>
- Step 3.4: Final Decontamination: Clean the spill area with soap and water.
- Step 3.5: Waste Disposal: Dispose of the contained spill waste and any contaminated cleaning materials by following the procedure for large quantity or contaminated waste disposal.

## Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **DL-Isocitric acid trisodium salt**.



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Caption: Decision workflow for the proper disposal of **DL-Isocitric acid trisodium salt**.

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- To cite this document: BenchChem. [Safe Disposal of DL-Isocitric Acid Trisodium Salt: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1658707#dl-isocitric-acid-trisodium-salt-proper-disposal-procedures>]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)